

trans-3-Chloroacrylic Acid: Physicochemical Profiling & Isomeric Differentiation

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Compound of Interest

Compound Name: *trans-3-Chloroacrylic acid*

CAS No.: 625-40-1

Cat. No.: B1221928

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Executive Summary

trans-3-Chloroacrylic acid (CAS: 2345-61-1) represents a critical structural motif in the development of halogenated peptidomimetics and the study of enzymatic dehalogenation mechanisms. Unlike its cis isomer, the trans configuration offers unique thermodynamic stability and crystal packing properties that are pivotal for solid-state characterization and stereoselective synthesis.

This guide provides an authoritative analysis of the physicochemical properties of **trans-3-chloroacrylic acid**, establishing a validated framework for its identification, purification, and application in drug discovery workflows.

Physicochemical Profile: The Isomeric Divergence

The differentiation between cis- and **trans-3-chloroacrylic acid** is not merely academic; it dictates solubility, reactivity, and biological interaction. The trans isomer exhibits a significantly higher melting point due to superior symmetry, facilitating more efficient lattice packing and intermolecular hydrogen bonding.

Comparative Data Table

Property	trans-3-Chloroacrylic Acid	cis-3-Chloroacrylic Acid
CAS Number	2345-61-1	1609-93-4
Melting Point (MP)	81 – 85 °C	61 – 62 °C
Boiling Point (BP)	192.3 °C (760 mmHg)	192.3 °C (760 mmHg)
pKa (approx.)	~3.2 – 3.4	3.32
Appearance	White crystalline solid	Light beige crystalline powder
Water Solubility	Soluble (High)	Soluble
H-NMR Coupling		

*Note: At atmospheric pressure, both isomers are prone to sublimation and decarboxylation prior to reaching the theoretical boiling point. Vacuum distillation is required for liquid-phase purification.

Thermodynamic Implications

The ~20°C difference in melting point is the primary physical diagnostic tool. The trans isomer's linear geometry allows for the formation of stable, centrosymmetric carboxylic acid dimers in the solid state, maximizing lattice energy. In contrast, the cis isomer suffers from steric repulsion between the chloro- and carboxyl- groups, destabilizing the crystal lattice.

Experimental Protocols: Purification & Validation

A. Purification via Recrystallization

Commercial samples of 3-chloroacrylic acid often exist as isomeric mixtures. To isolate the trans isomer for analytical standards or crystallographic studies, the following self-validating protocol is recommended based on differential solubility.

Reagents:

- Crude 3-Chloroacrylic acid
- Solvent A:

-Hexane (Non-polar antisolvent)

- Solvent B: Ethyl Acetate (Polar solvent)[1][2]

Protocol:

- Dissolution: Dissolve 1.0 g of crude material in the minimum amount of boiling Ethyl Acetate (~2–4 mL).

- Antisolvent Addition: While maintaining a gentle boil, add warm

-Hexane dropwise until persistent turbidity is observed (cloud point).

- Clarification: Add 2–3 drops of Ethyl Acetate to restore clarity.
- Crystallization: Remove from heat and allow the solution to cool slowly to room temperature (25°C) over 2 hours. Do not place immediately on ice, as this precipitates the cis isomer.
- Harvesting: Filter the resulting white needles. The trans isomer crystallizes first due to its lower solubility and higher lattice energy.
- Yield Check: Dry under vacuum. Measure MP; a range of 82–85°C confirms isomeric purity.

B. Structural Validation (NMR)

The definitive confirmation of the trans geometry is the vicinal proton coupling constant (

) in

¹H-NMR.

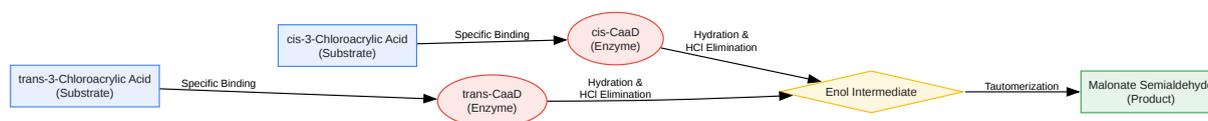
- trans-Isomer: Look for a doublet with a coupling constant of 13–14 Hz.
- cis-Isomer: Look for a doublet with a coupling constant of 7–9 Hz.

Mechanistic Application: The Dehalogenase Pathway

In drug development, **trans-3-chloroacrylic acid** serves as a probe for Tautomerase Superfamily enzymes. Specific bacterial dehalogenases (CaaD) have evolved to process these isomers stereospecifically, converting them into malonate semialdehyde. Understanding this pathway is crucial for designing enzyme inhibitors or bioremediation agents.

Experimental Workflow: Stereospecific Dehalogenation

The following diagram illustrates the divergent processing of the isomers, highlighting the specificity required in enzymatic assays.



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Figure 1: Stereospecific enzymatic degradation pathways for 3-chloroacrylic acid isomers. Note that distinct enzymes (trans-CaaD vs. cis-CaaD) are required for the initial dehalogenation step, converging at the malonate semialdehyde product.

Safety & Handling

trans-3-Chloroacrylic acid is a corrosive solid.

- Hazards: Causes severe skin burns and eye damage (H314).[3]
- Storage: Store at +4°C. Keep away from oxidizing agents and strong bases.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize HCl gas).

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